

Navigating the Safe Disposal of ESI-08: A Procedural Guide

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Compound of Interest		
Compound Name:	ESI-08	
Cat. No.:	B15613939	Get Quote

For researchers, scientists, and drug development professionals, the responsible disposal of chemical reagents is a cornerstone of laboratory safety and environmental stewardship. **ESI-08**, a potent and selective antagonist of Exchange protein activated by cAMP (EPAC), requires meticulous handling and disposal due to its bioactive nature. This guide furnishes essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe management of **ESI-08** waste.

Understanding ESI-08: Chemical and Safety Profile

ESI-08 is a small molecule inhibitor targeting EPAC1 and EPAC2.[1] While a specific Safety Data Sheet (SDS) detailing comprehensive disposal instructions for **ESI-08** is not readily available in the public domain, its known chemical properties and the general principles of laboratory waste management provide a clear framework for its responsible disposal. It is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines, as local regulations may vary.

Quantitative Data Summary



Property	Data
Molecular Formula	C20H23N3OS
Molecular Weight	353.48 g/mol [2]
IC50	8.4 μM for EPAC1 and EPAC2[1]
Solubility	DMSO: 50 mg/mL (141.45 mM)[2]
Appearance	Not specified (general small molecules are often powders)
Storage	Not specified (general small molecules are often stored at -20°C)

Step-by-Step Disposal Procedure for ESI-08

The following procedures are based on standard laboratory practices for chemical waste disposal. Always prioritize your institution's specific protocols and consult with your EHS officer.

Solid ESI-08 Waste

Solid **ESI-08** waste includes the pure compound, as well as contaminated personal protective equipment (PPE) such as gloves and weighing papers.

- Segregation: Do not mix solid **ESI-08** waste with regular trash or biohazardous waste.
- Containment: Collect all solid waste in a designated, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," "**ESI-08**," and any other information required by your institution.
- Storage: Store the sealed container in a designated, secure area away from incompatible materials until pickup.
- Disposal: Arrange for disposal through your institution's certified hazardous waste management vendor.

ESI-08 Solutions (e.g., in DMSO)







Liquid waste containing **ESI-08** requires careful handling to prevent environmental contamination.

- Segregation: Do not pour **ESI-08** solutions down the drain.[3] Organic solvents and dissolved chemicals can harm aquatic ecosystems and interfere with wastewater treatment processes.

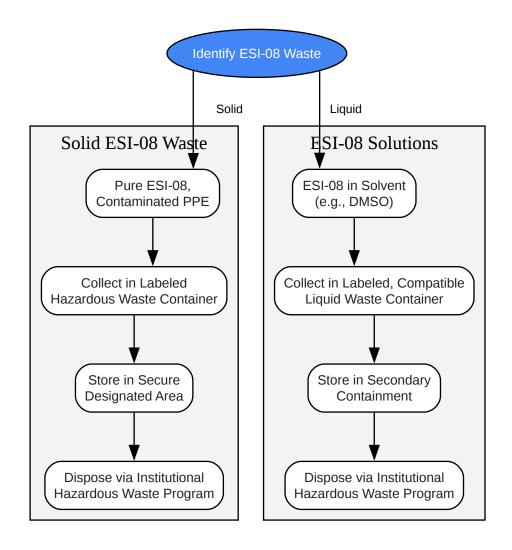
 [3]
- Containment: Collect liquid waste in a designated, leak-proof, and chemically compatible container (e.g., a high-density polyethylene bottle for DMSO solutions).[3]
- Labeling: The container must be clearly labeled as "Hazardous Waste" and list all contents, for example, "ESI-08 in DMSO".[3]
- Storage: Store the sealed container in a secondary containment bin in a designated, secure area.
- Disposal: Arrange for pickup and disposal by a certified hazardous waste management company, as coordinated by your institution's EHS department.

Experimental Protocols

As no specific experimental protocols for the disposal of **ESI-08** were found, the recommended protocol is to follow the general guidelines for chemical waste disposal as outlined by your institution's EHS department. The procedures described above for solid and liquid waste are based on these general best practices.

Disposal Workflow





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References

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- 2. TargetMol [targetmol.com]
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